

# Technical Guide: Solubility Profile & Solvent Compatibility of Dichloronitromethane (DCNM)

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## Compound of Interest

Compound Name: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: B120543

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## Executive Summary

**Dichloronitromethane** (DCNM), a halogenated nitroalkane, presents a unique solubility profile governed by its high polarity and significant C-H acidity. Unlike simple alkyl halides, DCNM acts as a "pseudo-acid," capable of altering the pH of unbuffered aqueous solutions and reacting violently with basic organic solvents.

This guide provides a definitive technical analysis of DCNM's solubility for researchers in pharmaceutical synthesis and agrochemical development. It moves beyond basic "like dissolves like" heuristics to explore the mechanistic drivers of solvation, providing self-validating protocols for solubility determination and critical safety warnings regarding solvent incompatibility.

## Physicochemical Architecture

To understand DCNM's solubility, one must first understand its electronic structure. The molecule consists of a methane backbone substituted with one nitro group (

) and two chlorine atoms (

).<sup>[1][2]</sup>

## The "Alpha-Proton" Factor

The defining feature of DCNM is the single hydrogen atom on the alpha-carbon. The electron-withdrawing induction (

) from the two chlorines and the resonance stabilization from the nitro group render this proton highly acidic.[3]

- Estimated

: ~5.0 – 6.0 (in water), significantly lower than nitromethane (

). Note: Some predictive models suggest even lower values depending on solvation shells.

- Implication: In basic solvents (e.g., Pyridine, Amines), DCNM does not merely dissolve; it deprotonates to form a nitronate salt. This is a critical distinction for process chemists.

## Polarity and Density

- Dipole Moment: High. The nitro group and chlorine atoms create a strong permanent dipole.

- Density:

(estimated based on congener comparison; denser than water).

## Solubility Data & Solvent Compatibility

The following data categorizes solvent compatibility based on mechanistic interactions. DCNM exhibits high solubility in polar aprotic and chlorinated solvents due to dipole-dipole interactions.

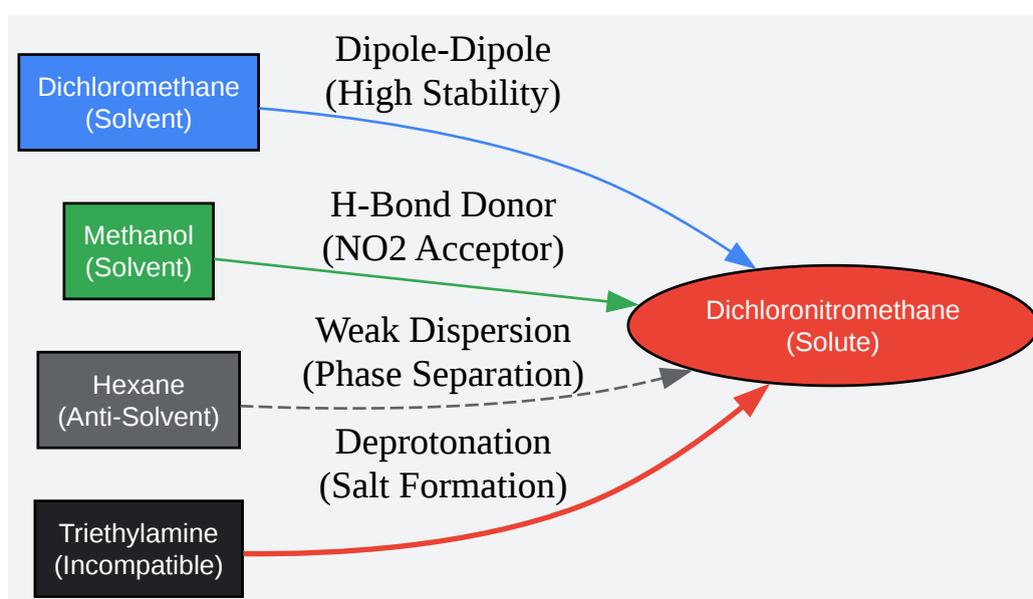
### Table 1: Solubility Profile of Dichloronitromethane

Solvent Class	Representative Solvents	Solubility Rating	Interaction Mechanism	Critical Notes
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Dipole-Dipole, Dispersion	Recommended. Ideal for extraction due to structural similarity.
Polar Aprotic	DMSO, DMF, Acetonitrile	High	Dipole-Dipole	Caution. High solubility, but thermal instability risks increase in high-boiling solvents like DMSO.
Alcohols	Methanol, Ethanol, Isopropanol	Good	H-Bonding (Solvent Donor)	Soluble, but potential for nucleophilic attack or transesterification under forcing conditions.
Ethers	Diethyl Ether, THF	Good	Dipole-Dipole	Good for synthesis; THF peroxides must be absent.
Aromatics	Benzene, Toluene	Moderate to Good	-Interaction	Useful for partitioning; less soluble than in chlorinated solvents.
Alkanes	Hexane, Heptane	Poor	Induced Dipole	Anti-Solvent. Useful for precipitating impurities or

			crystallizing derivatives.
Water	Sparingly Soluble	H-Bonding (limited)	Hydrolysis risk over time. Forms acidic solution.[4]

## Mechanistic Solvation Diagram

The following diagram illustrates the competing forces stabilizing DCNM in different environments.



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Figure 1: Mechanistic interactions between DCNM and various solvent classes. Note the reactive pathway with bases.[3]

## Experimental Protocol: Solubility Determination

Objective: To accurately determine the saturation solubility of DCNM in a target solvent using a self-validating Gravimetric/GC workflow.

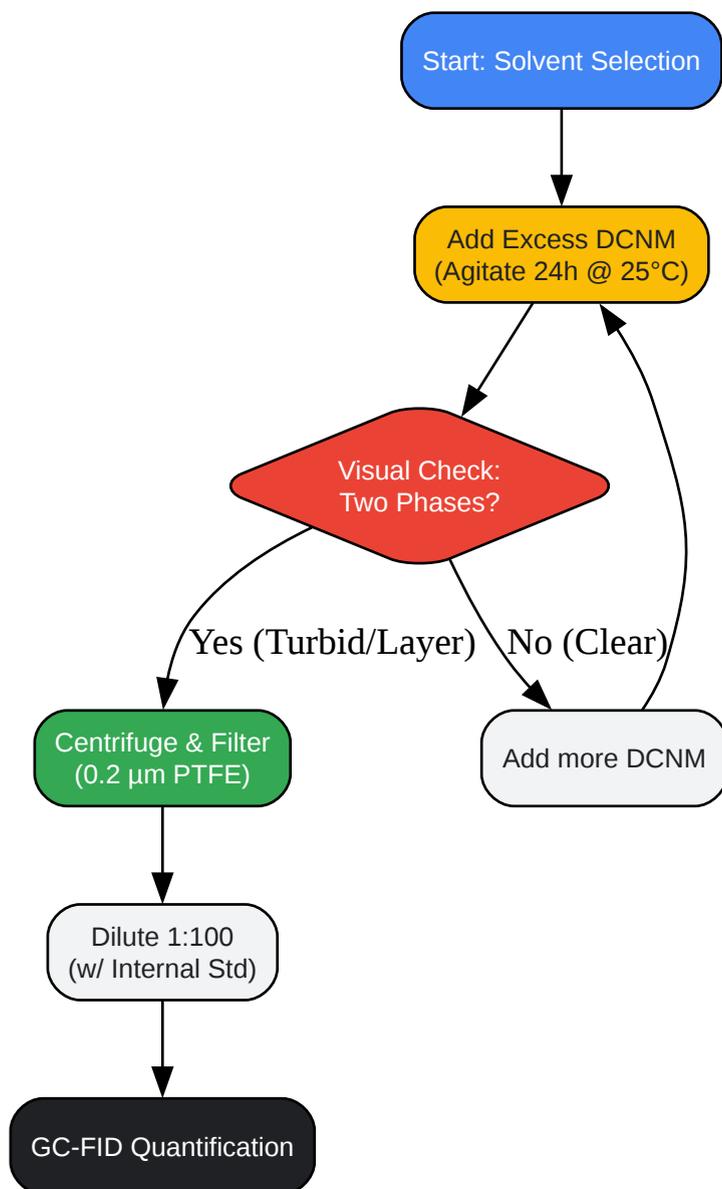
Safety Pre-Check:

- Lachrymator: Work exclusively in a fume hood.
- Explosion Hazard: Do not heat concentrated DCNM solutions above 60°C.

## Step-by-Step Methodology

- Saturation Equilibrium:
  - Add excess DCNM (liquid) to 5.0 mL of the target solvent in a crimp-sealed vial.
  - Agitate at controlled temperature ( ) for 24 hours.
  - Validation: Visually confirm a biphasic layer (undissolved oil) persists. If clear, add more DCNM.
- Phase Separation:
  - Centrifuge the vial at 3000 RPM for 10 minutes to separate the undissolved oil droplets.
  - Carefully aspirate the supernatant (saturated solution) using a glass syringe with a 0.2 PTFE filter.
- Quantification (GC-FID Method):
  - Internal Standard: Prepare a known concentration of Nitrobenzene in DCM.
  - Dilution: Dilute the filtered supernatant 1:100 with the Internal Standard solution.
  - Analysis: Inject into GC-FID (DB-5 Column).
  - Calculation: Use the response factor ratio to calculate the concentration of DCNM in the original supernatant.

## Workflow Visualization



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Figure 2: Self-validating workflow for determining DCNM solubility limits.

## Safety & Handling (Critical)

Researchers must treat **Dichloronitromethane** with the same respect accorded to Chloropicrin (Trichloronitromethane).

- Lachrymatory Effect: DCNM is a potent tear agent. Exposure to vapors causes immediate, severe eye and respiratory irritation.

- Control: Use only in a certified chemical fume hood. Double-glove (Nitrile/Laminate).
- Shock Sensitivity: While less sensitive than polynitro compounds, halogenated nitroalkanes can decompose violently under shock or high heat.
  - Prohibition:[5] Never distill DCNM to dryness.
- Base Incompatibility:
  - Hazard: Mixing DCNM with strong bases (NaOH, KOH, Hydrazine) or even strong organic bases (DBU) can generate heat and unstable nitronate salts, leading to potential runaway reactions.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 165571, **Dichloronitromethane**. Retrieved from [[Link](#)][2]
- Feuer, H. (1969). The Chemistry of the Nitro and Nitroso Groups.[4] Interscience Publishers. (Classic text regarding the acidity of alpha-halo nitro compounds).

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## Sources

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